

An In-Depth Technical Guide on Dodecanamide, N-decyl-

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Compound of Interest

Compound Name: Dodecanamide, N-decyl-

Cat. No.: B15377982

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This document provides core technical information regarding the chemical compound **Dodecanamide, N-decyl-**.

Core Molecular Data

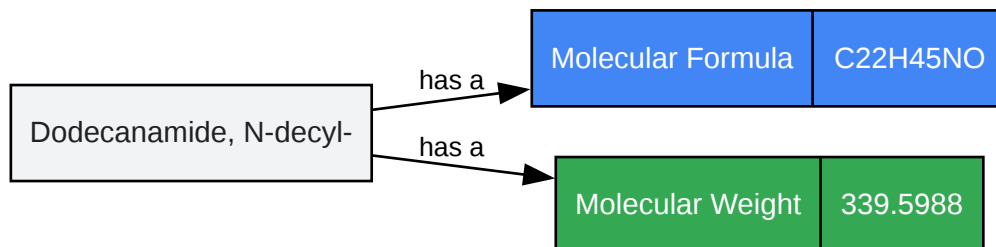
The fundamental molecular properties of **Dodecanamide, N-decyl-** are summarized in the table below for easy reference. This data is essential for a variety of research and development applications, from stoichiometric calculations to analytical characterization.

Property	Value
Molecular Formula	C22H45NO[1]
Molecular Weight	339.5988 g/mol [1]

Relationship between Compound and Molecular Properties

The logical relationship between the chemical entity and its core molecular data is visualized in the following diagram. This provides a clear and immediate understanding of the compound's basic chemical identity.

Logical Relationship of Dodecanamide, N-decyl- Properties



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Fig 1. Dodecanamide, N-decyl- and its molecular properties.

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References

- 1. a2bchem.com [a2bchem.com]
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